

Safe handling and storage of 4-Bromo-2-methoxyphenol

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Compound of Interest

Compound Name: 4-Bromo-2-methoxyphenol

Cat. No.: B1221611

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Technical Support Center: 4-Bromo-2-methoxyphenol

This technical support center provides guidance on the safe handling, storage, and troubleshooting of experiments involving **4-Bromo-2-methoxyphenol** (also known as 4-Bromoguaiacol).

Frequently Asked Questions (FAQs)

Q1: What is **4-Bromo-2-methoxyphenol** and what are its common applications?

4-Bromo-2-methoxyphenol is a halogenated derivative of guaiacol. It is a valuable intermediate in organic synthesis, primarily used in the pharmaceutical and agrochemical industries.^{[1][2]} Its applications include the synthesis of polyfunctionalized bicyclic systems and as a building block for substituted phenyl products.^{[2][3]}

Q2: What are the primary hazards associated with **4-Bromo-2-methoxyphenol**?

4-Bromo-2-methoxyphenol is classified as an irritant.^[3] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][3][4][5]} Ingestion, inhalation, or skin contact may be harmful, and prolonged exposure could lead to systemic effects.^[1]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

Appropriate PPE is crucial for the safe handling of **4-Bromo-2-methoxyphenol**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge and particulate filter (e.g., N95) is recommended, especially when handling the solid form or in poorly ventilated areas.^{[4][6]}
- Skin and Body Protection: A laboratory coat and appropriate footwear are necessary to prevent skin contact.

Q4: What are the proper storage conditions for **4-Bromo-2-methoxyphenol**?

To ensure its stability, **4-Bromo-2-methoxyphenol** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][5][7][8]} It should be protected from light and moisture.^[7] For long-term storage of the pure compound, a temperature of -20°C is recommended, which can preserve it for up to 3 years.^[9] For shorter periods, storage at 4°C is suitable for up to 2 years.^[9] Stock solutions should be stored at -20°C for up to one month or at -80°C for up to six months.^[9]

Q5: What substances are incompatible with **4-Bromo-2-methoxyphenol**?

4-Bromo-2-methoxyphenol should not be stored with or exposed to strong oxidizing agents, strong bases, or acid chlorides.^[7] Contact with these substances can lead to vigorous or hazardous reactions.

Physical and Chemical Properties

Property	Value
CAS Number	7368-78-7
Molecular Formula	C ₇ H ₇ BrO ₂
Molecular Weight	203.03 g/mol
Appearance	Off-white to yellow solid
Melting Point	34-37 °C (lit.) [4] [6]
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol and acetone. [1] [7]

Troubleshooting Guides

Scenario 1: Unexpected Side Product Formation in a Nucleophilic Substitution Reaction

Question: I am performing a Williamson ether synthesis using **4-Bromo-2-methoxyphenol** and an alkyl halide, but I am observing a significant amount of an unexpected byproduct. What could be the cause and how can I resolve it?

Answer:

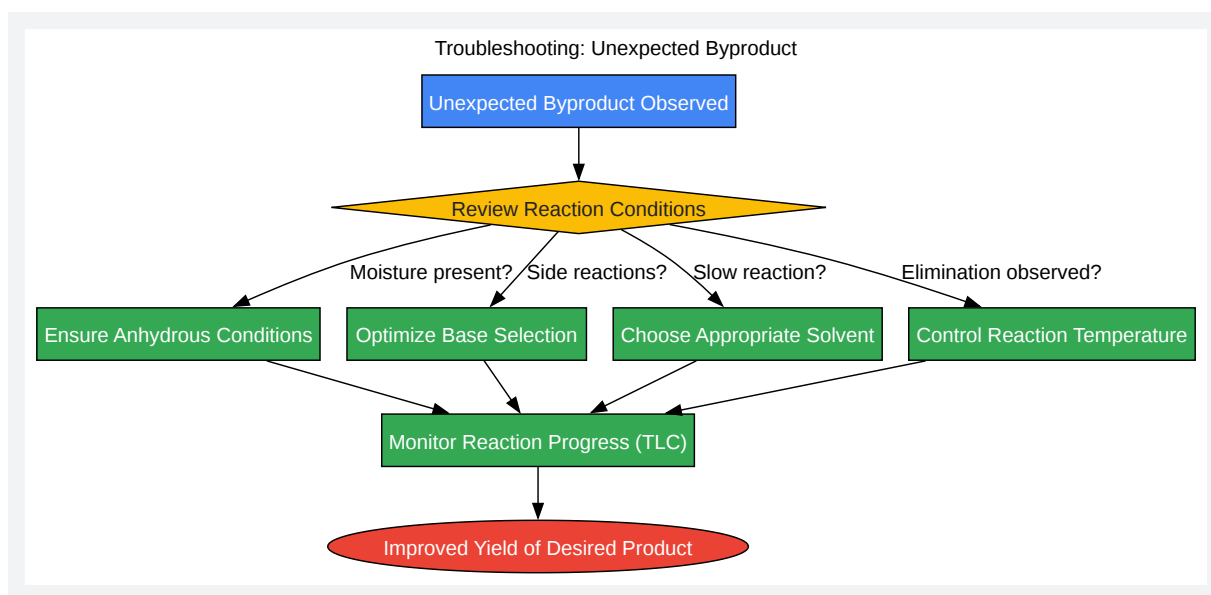
This issue often arises from competing side reactions. Here's a step-by-step guide to troubleshoot:

Potential Causes:

- **Ring Alkylation:** The phenoxide ion is an ambient nucleophile, and under certain conditions, C-alkylation can compete with the desired O-alkylation, leading to byproducts.
- **Elimination Reaction:** If your alkyl halide is prone to elimination (e.g., secondary or tertiary halides), the phenoxide can act as a base, leading to the formation of an alkene.
- **Hydrolysis of Starting Material:** The presence of water can lead to the hydrolysis of the alkyl halide or affect the basicity of the reaction mixture.

Troubleshooting Steps:

- **Ensure Anhydrous Conditions:** Use flame-dried glassware and anhydrous solvents to minimize water content.
- **Choice of Base:** Use a non-nucleophilic base like potassium carbonate (K_2CO_3) or a milder base to generate the phenoxide in situ. Stronger bases like sodium hydride (NaH) might favor elimination.
- **Solvent Selection:** Use a polar aprotic solvent such as DMF or acetonitrile. These solvents solvate the cation of the base, leaving the phenoxide anion more nucleophilic and less basic.
- **Control Temperature:** Run the reaction at the lowest temperature that allows for a reasonable reaction rate to disfavor elimination, which is often favored at higher temperatures.
- **Monitor the Reaction:** Use Thin Layer Chromatography (TLC) to monitor the progress of the reaction and identify the formation of byproducts early on.



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Caption: Troubleshooting workflow for unexpected byproducts.

Scenario 2: Difficulty in Purifying the Final Product

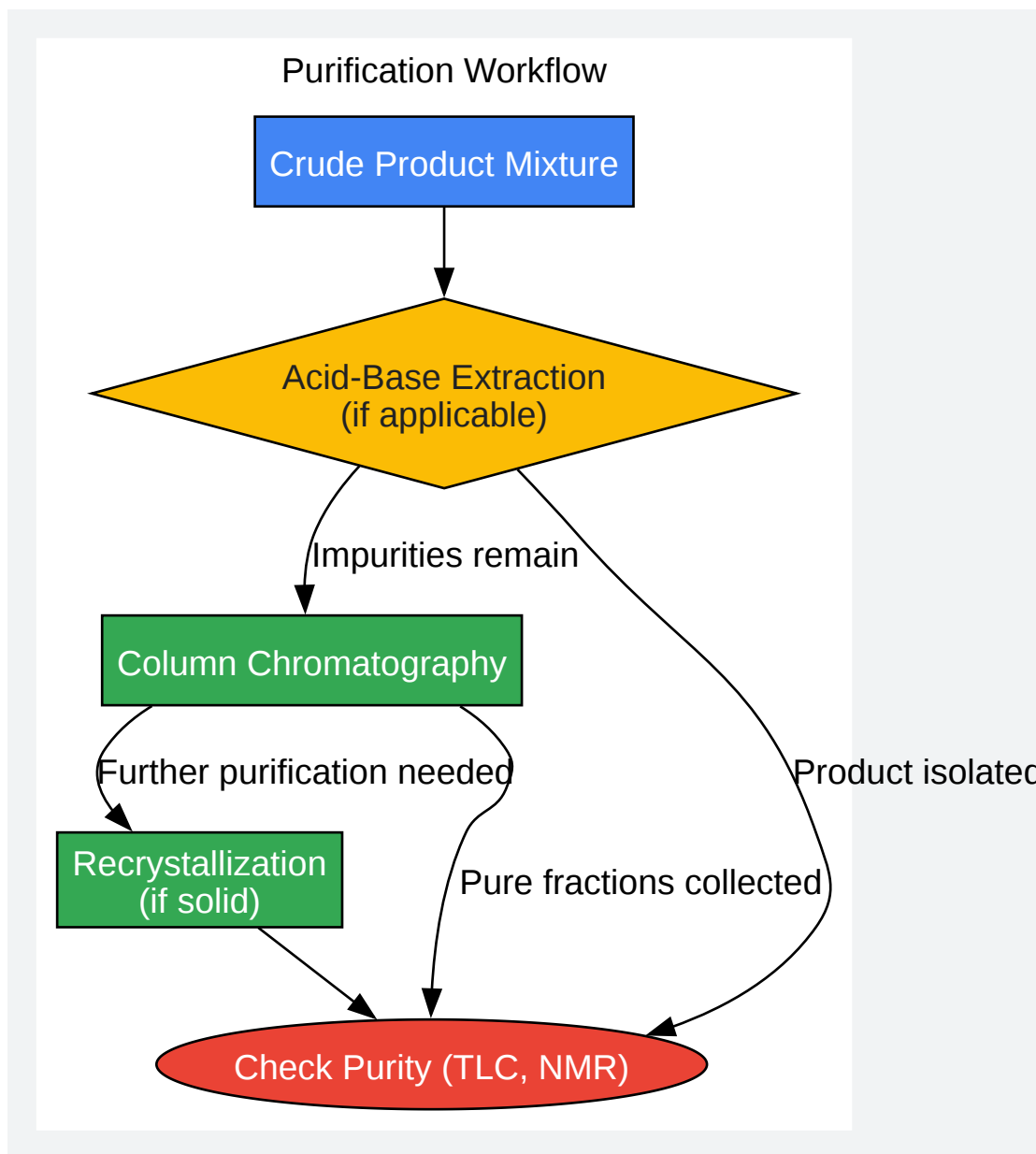
Question: I have completed my reaction with **4-Bromo-2-methoxyphenol**, but I am struggling to purify the final product from the unreacted starting material and other impurities. What purification strategies can I employ?

Answer:

Purification can be challenging due to the similar polarities of the starting material and some byproducts. Here are some effective purification methods:

Purification Strategies:

- **Acid-Base Extraction:** If your product is neutral, you can remove unreacted **4-Bromo-2-methoxyphenol** by washing the organic layer with a dilute aqueous base solution (e.g., 1M NaOH). The acidic phenol will be deprotonated to form a water-soluble salt, which will partition into the aqueous layer.
- **Column Chromatography:** This is a highly effective method for separating compounds with different polarities.
 - **Stationary Phase:** Silica gel is commonly used.
 - **Mobile Phase:** A non-polar solvent system like hexane/ethyl acetate is a good starting point. Gradually increasing the polarity of the eluent will help in separating the components. Monitor the fractions by TLC.
- **Recrystallization:** If your product is a solid, recrystallization from a suitable solvent system can be an excellent way to achieve high purity. Experiment with different solvents to find one in which your product is soluble at high temperatures but sparingly soluble at low temperatures, while impurities remain in solution.



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Caption: A logical workflow for product purification.

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